

# Application of 2,7-Dimethyloctane as a Fuel Additive: Application Notes and Protocols

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## Compound of Interest

Compound Name: 2,7-Dimethyloctane

Cat. No.: B085488

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## Introduction

**2,7-Dimethyloctane**, a branched-chain alkane with the chemical formula C10H22, presents itself as a promising candidate for a fuel additive, primarily for gasoline. Its highly branched structure is theoretically associated with a high octane rating, a key characteristic for preventing engine knocking and enabling higher engine compression ratios for improved efficiency.<sup>[1]</sup> This document provides detailed application notes and experimental protocols for the evaluation of **2,7-dimethyloctane** as a fuel additive. The information is intended for researchers and scientists in the fields of fuel chemistry, materials science, and engine technology.

## Physicochemical Properties

A comprehensive understanding of the physical and chemical properties of **2,7-dimethyloctane** is crucial for its application as a fuel additive.

Property	Value	Unit	Reference
Molecular Formula	C10H22	-	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	142.28	g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
CAS Number	1072-16-8	-	<a href="#">[2]</a> <a href="#">[5]</a>
Density	0.732	g/cm <sup>3</sup>	<a href="#">[6]</a>
Boiling Point	159	°C	<a href="#">[6]</a>
Melting Point	-55	°C	<a href="#">[6]</a>
Flash Point	81.3	°C	<a href="#">[6]</a>
Vapor Pressure	3.35	mmHg at 25°C	<a href="#">[6]</a>
Refractive Index	1.411	-	<a href="#">[6]</a>

## Application as a High-Octane Blending Component

The primary application of **2,7-dimethyloctane** in fuels is as an octane booster. The highly branched structure of isoalkanes contributes to higher octane numbers, which measure a fuel's resistance to autoignition (knocking).[\[1\]](#) While specific experimental data for the Research Octane Number (RON) and Motor Octane Number (MON) of pure **2,7-dimethyloctane** are not readily available in the reviewed literature, it is known to possess a high octane rating.[\[6\]](#) For comparison, other branched C10 alkanes exhibit favorable octane characteristics. The blending octane number, which reflects the octane-enhancing effect of an additive in a specific base fuel, would need to be experimentally determined.

## Experimental Protocols

To evaluate the efficacy of **2,7-dimethyloctane** as a fuel additive, a series of standardized tests should be performed. The following protocols are based on established ASTM International standards.

## Synthesis of 2,7-Dimethyloctane via Grignard Reaction

This protocol describes a laboratory-scale synthesis of **2,7-dimethyloctane**.

**Materials:**

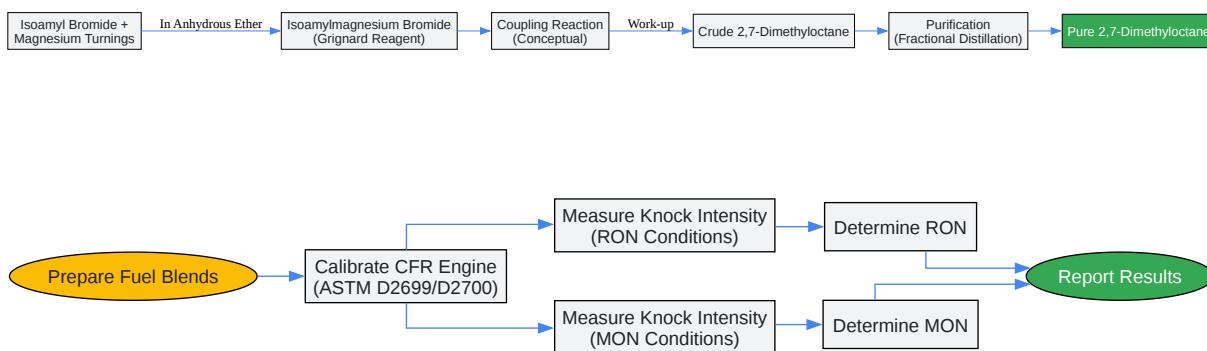
- Magnesium turnings
- Anhydrous diethyl ether
- Isoamyl bromide (1-bromo-3-methylbutane)
- Dry ice (solid carbon dioxide) - for an alternative synthesis path to a carboxylic acid intermediate, followed by reduction. For direct coupling, a suitable coupling catalyst would be needed.
- Hydrochloric acid (HCl) or Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>), aqueous solution
- Sodium bicarbonate solution, saturated
- Anhydrous sodium sulfate or magnesium sulfate
- Distillation apparatus

**Procedure:**

- Grignard Reagent Formation: In a flame-dried, three-necked round-bottom flask equipped with a dropping funnel, a condenser with a drying tube, and a magnetic stirrer, place magnesium turnings. Add a small amount of anhydrous diethyl ether to cover the magnesium.
- Dissolve isoamyl bromide in anhydrous diethyl ether and add it to the dropping funnel.
- Add a small portion of the isoamyl bromide solution to the magnesium. The reaction should initiate, indicated by bubbling and a cloudy appearance. If the reaction does not start, gentle warming may be necessary.
- Once the reaction has started, add the remaining isoamyl bromide solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete reaction.

- Coupling Reaction (Conceptual): Direct coupling of Grignard reagents to form alkanes often requires a catalyst (e.g., silver or copper salts) and can have variable yields. A more controlled synthesis might involve conversion to an intermediate. For the purpose of this protocol, we will assume a conceptual direct coupling.
- Work-up: Cool the reaction mixture in an ice bath. Slowly and carefully add a saturated aqueous solution of ammonium chloride to quench the reaction.
- Transfer the mixture to a separatory funnel. Separate the ether layer.
- Wash the ether layer sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and water.
- Dry the ether layer over anhydrous sodium sulfate or magnesium sulfate.
- Purification: Filter to remove the drying agent. Remove the diethyl ether by rotary evaporation.
- Purify the crude **2,7-dimethyloctane** by fractional distillation.

#### Logical Flow of Synthesis:



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